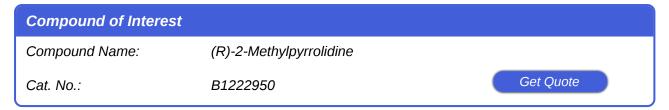


(R)-2-Methylpyrrolidine: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

(R)-2-Methylpyrrolidine is a valuable chiral building block in pharmaceutical and chemical synthesis. Its safe handling is paramount to ensure the well-being of laboratory personnel and the integrity of research. This in-depth technical guide provides comprehensive safety information, handling procedures, and emergency protocols tailored for research and development environments.

Core Safety and Hazard Information

(R)-2-Methylpyrrolidine is classified as a hazardous substance with multiple risk factors. It is a highly flammable liquid and vapor, harmful if swallowed, and causes severe skin burns and eye damage.[1] Adherence to strict safety protocols is mandatory when handling this compound.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **(R)-2-Methylpyrrolidine** is presented in the table below for easy reference and comparison.



| Property | Value | Source |
|-------------------------------|---|-----------|
| Molecular Formula | C5H11N | [1][2][3] |
| Molecular Weight | 85.15 g/mol | [1][2][3] |
| Appearance | Colorless to light yellow liquid | [3] |
| Density | 0.842 g/mL at 25 °C | [2][3] |
| Boiling Point | 97-99 °C at 744 mmHg | [4] |
| Flash Point | 7.22 °C (45.0 °F) - closed cup | [2] |
| Refractive Index | n20/D 1.4353 | [2] |
| Acute Toxicity, Oral | Harmful if swallowed (Acute Tox. 4) | [1][2] |
| Skin Corrosion/Irritation | Causes severe skin burns (Skin Corr. 1B) | [1][2] |
| Serious Eye Damage/Irritation | Causes serious eye damage | [1] |

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **(R)-2-Methylpyrrolidine**.

Personal Protective Equipment (PPE)

When handling **(R)-2-Methylpyrrolidine**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical splash goggles and a face shield.[2]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[5]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[5] [6]



 Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A type ABEK (EN14387) respirator filter is recommended.[2][6]

Handling

- Wash thoroughly after handling.[5]
- Remove contaminated clothing and wash before reuse.
- Ground and bond containers when transferring material to prevent static discharge.[5]
- Avoid contact with eyes, skin, and clothing.[5]
- Use only in a well-ventilated area, preferably under a chemical fume hood.[6][7]
- Keep away from heat, sparks, and open flames.[5][6]
- Use non-sparking tools.[5]

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Keep in a flammables-area.[5]
- Isolate from oxidizing materials and acids.[5]
- Keep container tightly closed.[6][7]
- Recommended storage temperature is 2-8°C.[2][3]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Get medical aid immediately.[5]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid immediately.[5]
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. If the victim is fully conscious, give a cupful of water. Never give anything by mouth to an unconscious person.[5]
- Inhalation: If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5]

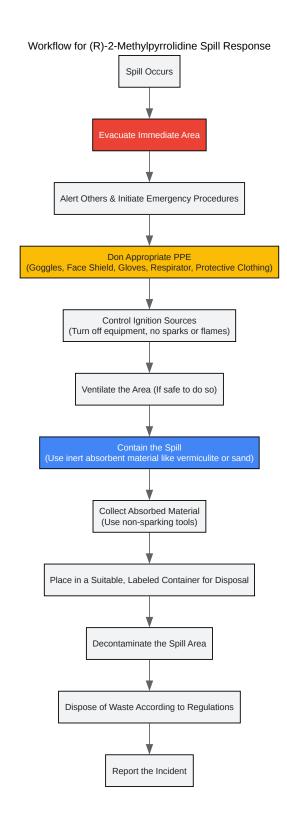
Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Water mist may be used to cool closed containers.[6]
- Specific Hazards: Flammable liquid and vapor. Containers may explode when heated.
 Vapors may form explosive mixtures with air.[6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressuredemand, MSHA/NIOSH (approved or equivalent) and full protective gear.[6]

Accidental Release Measures

In case of a spill, follow a structured response to ensure safety and minimize environmental contamination. The logical workflow for handling a chemical spill of **(R)-2-Methylpyrrolidine** is illustrated in the diagram below.





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Workflow for handling a chemical spill.



Experimental Protocols for Safety Assessment

The hazard classifications of **(R)-2-Methylpyrrolidine** are determined through standardized experimental protocols. Below are summaries of the methodologies for key toxicological and flammability tests.

Flash Point Determination

The flash point is determined using a closed-cup method as specified by standards such as ASTM D93 or ISO 2719.

- Principle: A sample of the liquid is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.[8][9][10]
- Apparatus: Pensky-Martens closed-cup tester.[8][11]
- Procedure:
 - The sample is placed in the test cup.
 - The cup is heated at a slow, constant rate.
 - The sample is stirred to ensure temperature uniformity.
 - At specified temperature intervals, the ignition source is applied.
 - The temperature at which a flash is observed is recorded as the flash point.

Acute Oral Toxicity

The acute oral toxicity is assessed according to OECD Test Guideline 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[12]

- Principle: The test substance is administered orally to a group of animals at one of the defined dose levels. The animals are observed for signs of toxicity and mortality.[4]
- Species: Typically rats are used.[13]



- Procedure (General):
 - Animals are fasted prior to dosing.
 - The substance is administered by gavage.
 - Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.[14]
 [15]
 - The dose at which toxicity or mortality is observed determines the classification.

Skin Corrosion/Irritation

The potential for skin corrosion and irritation is evaluated following OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) or in vitro methods like OECD TG 431 and 439.[7][16][17]

- Principle (In Vivo TG 404): A single dose of the substance is applied to a small area of the skin of an animal (typically a rabbit). The area is observed for signs of erythema (redness) and edema (swelling).[18]
- Procedure (In Vivo TG 404):
 - A small area of the animal's back is shaved.
 - The test substance is applied to the skin and covered with a gauze patch.
 - The patch is removed after a specified time (e.g., 4 hours).
 - The skin is observed and scored for irritation at various time points (e.g., 1, 24, 48, and 72 hours) after patch removal.[16]

Eye Irritation/Corrosion

The potential for eye irritation and corrosion is determined according to OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[3][5]

Principle: A single dose of the substance is applied to one eye of an animal (typically a
rabbit), with the other eye serving as a control. The eyes are examined for corneal opacity,



iris lesions, and conjunctival redness and swelling.[1][5]

Procedure:

- The test substance is instilled into the conjunctival sac of one eye.
- The eye is observed and scored for irritation at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- The reversibility of any observed effects is also assessed.

Toxicological Profile and Signaling Pathways

The toxicity of pyrrolidine derivatives can be attributed to various mechanisms. While specific signaling pathways for **(R)-2-Methylpyrrolidine** are not extensively detailed in publicly available literature, the broader class of pyrrolidine-containing compounds has been shown to interact with various biological targets. For instance, some pyrrolidine derivatives act as inhibitors of Toll-like receptor (TLR) signaling pathways, which are crucial in the innate immune response and inflammation.[19] Others have been investigated for their roles as antagonists of chemokine receptors or inhibitors of enzymes like DNA gyrase.[20][21] The corrosive nature of **(R)-2-Methylpyrrolidine** is likely due to its basicity, causing chemical burns upon contact with tissues. Further research is needed to elucidate the specific molecular mechanisms and signaling pathways involved in the toxicity of **(R)-2-Methylpyrrolidine**.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. oecd.org [oecd.org]

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- 5. nucro-technics.com [nucro-technics.com]
- 6. thepsci.eu [thepsci.eu]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. Flash Point Prime Process Safety Center [primeprocesssafety.com]
- 9. filab.fr [filab.fr]
- 10. precisionlubrication.com [precisionlubrication.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. oecd.org [oecd.org]
- 16. nucro-technics.com [nucro-technics.com]
- 17. thepsci.eu [thepsci.eu]
- 18. oecd.org [oecd.org]
- 19. benchchem.com [benchchem.com]
- 20. Frontiers | Recent insights about pyrrolidine core skeletons in pharmacology [frontiersin.org]
- 21. Recent insights about pyrrolidine core skeletons in pharmacology PMC [pmc.ncbi.nlm.nih.gov]
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